

Application Notes and Protocols: Preparation of 5-Carboxamidotryptamine Maleate Stock Solution

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Compound of Interest

Compound Name: 5-Carboxamidotryptamine maleate

Cat. No.: B1142510

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **5-Carboxamidotryptamine maleate**, a potent non-selective 5-HT receptor agonist. This guide is intended to ensure the accuracy, reproducibility, and safety of experimental procedures involving this compound. Key quantitative data is summarized, and a visual workflow is provided for clarity.

Introduction

5-Carboxamidotryptamine (5-CT) is a tryptamine derivative that exhibits high affinity as an agonist for multiple serotonin (5-HT) receptor subtypes, including 5-HT₁, 5-HT₅, and 5-HT₇ receptors.^[1] Its broad pharmacological profile makes it an invaluable tool for researchers investigating the physiological and pathological roles of the serotonergic system. The preparation of an accurate and stable stock solution is a critical first step for any in-vitro or in-vivo experiment to ensure the reliability and validity of the results. This protocol outlines the standardized procedure for the preparation of **5-Carboxamidotryptamine maleate** stock solutions.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	319.31 g/mol or 319.32 g/mol	[2][3][4]
CAS Number	74885-72-6	[4]
Purity	≥98% or ≥99%	[4]
Solubility in Water	Up to 100 mM	[1]
Solubility in DMSO	50 mg/mL (approximately 156.6 mM)	
Storage of Solid	+4°C or -20°C	[1]
Storage of Stock Solution	-20°C (up to 1 month); -80°C (up to 6 months)	[2][5]

Experimental Protocol

Materials

- **5-Carboxamidotryptamine maleate** powder
- High-purity, sterile deionized water or dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile, single-use aliquoting tubes (e.g., 1.5 mL microcentrifuge tubes)
- Vortex mixer and/or sonicator
- Pipettes and sterile tips
- 0.22 µm sterile syringe filter (for aqueous solutions)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

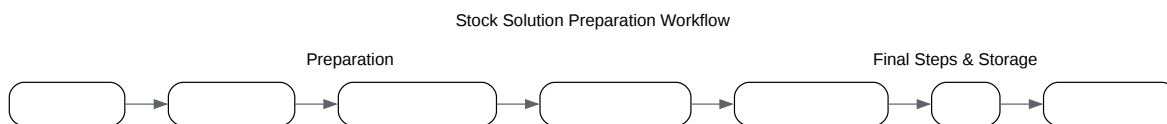
Stock Solution Preparation (10 mM in Water)

- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the required mass of **5-Carboxamidotryptamine maleate**. For example, to make 10 mL of a 10 mM solution with a molecular weight of 319.32 g/mol :
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 319.32 \text{ g/mol} \times 1000 \text{ mg/g} = 31.932 \text{ mg}$
- **Weighing:** On a calibrated analytical balance, accurately weigh 31.932 mg of the compound into a sterile conical tube.
- **Dissolution:** Add approximately 8 mL of sterile deionized water to the tube. Vortex thoroughly. If needed, gentle warming or brief sonication can be used to facilitate complete dissolution.
- **Volume Adjustment:** Once the solid is completely dissolved, add sterile deionized water to bring the final volume to 10 mL. Mix well by inverting the tube several times.
- **Sterilization:** For applications requiring sterility, filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube.^[2]
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.^{[2][5]}

Stock Solution Preparation (50 mM in DMSO)

- **Calculation of Mass:** To prepare 2 mL of a 50 mM stock solution in DMSO:
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.002 \text{ L} \times 319.32 \text{ g/mol} \times 1000 \text{ mg/g} = 31.932 \text{ mg}$
- **Weighing:** Weigh 31.932 mg of the compound into a sterile conical tube.
- **Dissolution:** Add 2 mL of high-purity DMSO. Vortex until the compound is fully dissolved. Sonication may be used to expedite this process.
- **Aliquoting and Storage:** Aliquot the DMSO stock solution into appropriate volumes for your experiments. Store at -20°C or -80°C. Note that DMSO solutions have a lower freezing point.

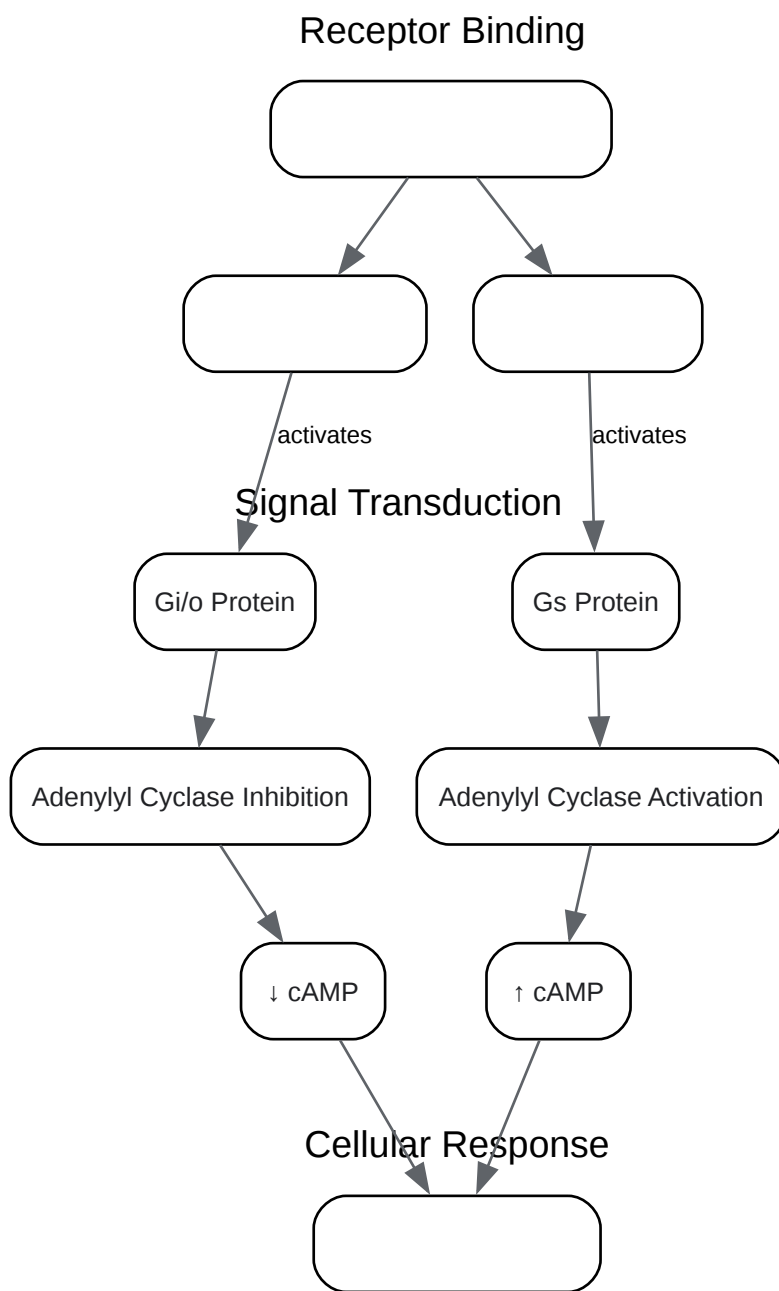
Workflow and Signaling Diagrams



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Caption: A workflow diagram illustrating the key steps for preparing a **5-Carboxamidotryptamine maleate** stock solution.

Simplified Signaling of 5-CT



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of 5-Carboxamidotryptamine Maleate Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142510#how-to-prepare-5-carboxamidotryptamine-maleate-stock-solution]

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